

An In-Depth Technical Guide to 2-Iodobenzoyl Chloride (C₇H₄ClIO)

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Compound of Interest

Compound Name: 2-Iodobenzoyl chloride

CAS No.: 609-67-6

Cat. No.: B1630473

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Introduction

2-Iodobenzoyl chloride is a highly reactive acyl halide that serves as a pivotal building block in modern organic synthesis. Characterized by an iodine atom at the ortho-position to the acyl chloride group, its unique steric and electronic properties make it a valuable reagent for introducing the 2-iodobenzoyl moiety into complex molecules. This guide provides an in-depth analysis of its chemical identity, physicochemical properties, a validated synthesis protocol, key applications, and critical safety information for researchers and professionals in drug development and chemical sciences. Its utility spans from the creation of heterocyclic systems to its sophisticated use as a removable directing group in stereoselective synthesis.

Core Chemical Identity

The fundamental properties of **2-Iodobenzoyl chloride** are summarized below, providing the essential data for its identification and use in a laboratory setting.

Identifier	Value	Reference
IUPAC Name	2-iodobenzoyl chloride	[1][2]
Molecular Formula	C ₇ H ₄ ClIO	[1][2][3]
Molecular Weight	266.46 g/mol	[1][3][4]
CAS Number	609-67-6	[1][3]
EC Number	210-196-1	[1]
SMILES	<chem>C1=CC=C(C(=C1)C(=O)Cl)I</chem>	[1][2]
InChIKey	MVIVDSWUOGNODP-UHFFFAOYSA-N	[1][2][4]
Synonyms	o-Iodobenzoyl chloride, Benzoyl chloride, 2-iodo-	[1][3][5]

Physicochemical Properties

The physical and chemical characteristics of **2-iodobenzoyl chloride** dictate its handling, storage, and reaction conditions. It is a moisture-sensitive, low-melting solid that reacts with water and other nucleophiles.

Property	Value	Reference
Appearance	White to light yellow crystalline solid or powder	[1][2][3]
Melting Point	27 - 32 °C (80.6 - 89.6 °F)	[1][3][4][6]
Boiling Point	105 - 106 °C (221 - 222.8 °F) at 1 mmHg	[3][4][6]
Density	1.932 g/cm ³	[3][7]
Solubility	Soluble in toluene, ether, and benzene. Reacts with water.	[3][5][7]
Sensitivity	Moisture and light sensitive	[3][7]

The high reactivity of the acyl chloride group makes it an excellent electrophile for reactions with alcohols, amines, and other nucleophiles. However, this reactivity also necessitates careful handling under inert and anhydrous conditions to prevent hydrolysis back to the parent carboxylic acid.

Synthesis and Mechanism

Synthetic Pathway

The most common and straightforward laboratory synthesis of **2-Iodobenzoyl chloride** involves the treatment of 2-Iodobenzoic acid with an excess of a chlorinating agent, typically thionyl chloride (SOCl_2)^{[3][7]}. The reaction is generally performed at reflux, and the product is isolated after the removal of excess thionyl chloride and byproducts (HCl and SO_2) by vacuum distillation or concentration^{[3][7]}.

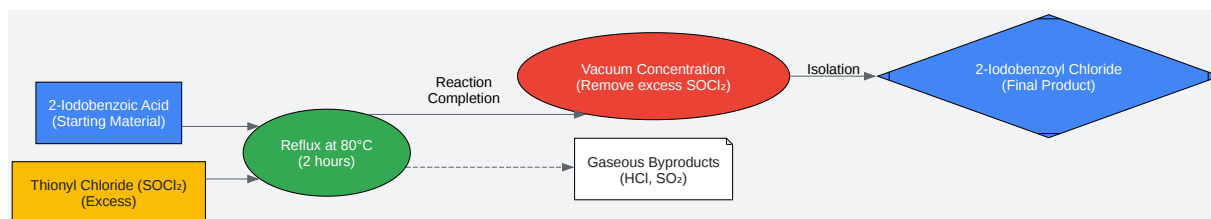
Causality of Reagent Choice

Thionyl chloride is the preferred reagent for this conversion for several key reasons:

- **High Reactivity:** It readily converts carboxylic acids to acyl chlorides.
- **Gaseous Byproducts:** The reaction byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl), are gases. This allows them to be easily removed from the reaction mixture, driving the equilibrium towards the product according to Le Châtelier's principle.
- **Solvent and Reagent:** Excess thionyl chloride can serve as both a reagent and a solvent. Its relatively low boiling point (76 °C) facilitates its removal under vacuum post-reaction.

Visualization of Synthesis Workflow

The following diagram illustrates the standard workflow for the preparation of **2-Iodobenzoyl chloride**.



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Sources

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